PD-85639 stability and storage best practices

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Compound of Interest	
Compound Name:	*PD-85639*
CAS No.:	*149838-21-1*
Cat. No.:	*B1679138*

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PD-85639 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **PD-85639**, along with troubleshooting for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What is **PD-85639** and what is its mechanism of action?

PD-85639 is a voltage-gated sodium (Na+) channel blocker. Its CAS Number is 149838-21-1. It functions by inhibiting the influx of sodium ions through voltage-gated sodium channels, which are critical for the initiation and propagation of action potentials in excitable cells. This mechanism of action makes it a subject of interest in research related to neurology and pharmacology.

Q2: What are the general physical and chemical properties of **PD-85639**?

PD-85639 is a white to beige powder. The table below summarizes its key physicochemical properties.

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Property	Value
Chemical Formula	$C_{24}H_{32}N_2O$
Molecular Weight	364.52 g/mol
Appearance	White to beige powder
Solubility	Soluble in DMSO (2 mg/mL, with warming)

Q3: How should I store **PD-85639**?

For optimal stability, **PD-85639** should be stored under the conditions outlined in the table below.

Form	Recommended Storage Temperature	Additional Recommendations
Solid (Powder)	Room Temperature	Keep in a tightly sealed container, protected from light and moisture.
DMSO Solution	-20°C or -80°C	Aliquot into single-use volumes to avoid repeated freeze-thaw cycles.

While the supplier recommends room temperature storage for the solid form, long-term storage at -20°C is a common practice for preserving the integrity of research compounds.

Troubleshooting Guide

Problem 1: I am having trouble dissolving **PD-85639**.

- Solution: **PD-85639** is soluble in dimethyl sulfoxide (DMSO) at a concentration of 2 mg/mL. Gentle warming can aid in dissolution. Ensure you are using a sufficient volume of DMSO and vortexing thoroughly. For a 10 mM stock solution, dissolve 3.65 mg of **PD-85639** in 1 mL of DMSO.

Problem 2: My experimental results are inconsistent.

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- Potential Cause 1: Compound Degradation. Improper storage of **PD-85639** solutions can lead to degradation. Avoid repeated freeze-thaw cycles by preparing single-use aliquots. It is recommended to use freshly prepared solutions for critical experiments.

- Potential Cause 2: Inaccurate Pipetting. Due to the high potency of many sodium channel blockers, small variations in concentration can lead to significant differences in experimental outcomes. Ensure your pipettes are properly calibrated.

Problem 3: I am observing off-target effects in my cell-based assays.

- Potential Cause: High Concentration. Using concentrations of **PD-85639** that are too high can lead to non-specific effects. It is crucial to perform a dose-response curve to determine the optimal concentration for your specific cell type and experimental conditions.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of **PD-85639**

- Materials:
  - **PD-85639** powder
  - Anhydrous Dimethyl Sulfoxide (DMSO)
  - Sterile microcentrifuge tubes
- Procedure:
  1. Equilibrate the vial of **PD-85639** powder to room temperature before opening.
  2. Weigh out 3.65 mg of **PD-85639** powder and transfer it to a sterile microcentrifuge tube.
  3. Add 1 mL of anhydrous DMSO to the tube.
  4. Vortex the solution until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) can be applied if necessary.

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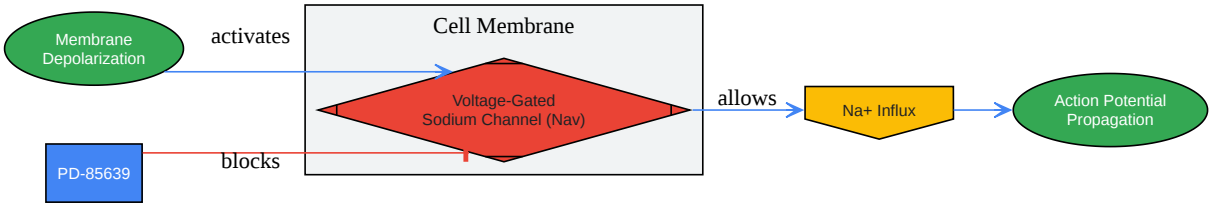
5. Aliquot the 10 mM stock solution into single-use volumes (e.g., 20 µL) in sterile microcentrifuge tubes.

6. Store the aliquots at -20°C or -80°C.

Visualizations

Signaling Pathway



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Caption: Mechanism of action of **PD-85639** as a voltage-gated sodium channel blocker.

Experimental Workflow

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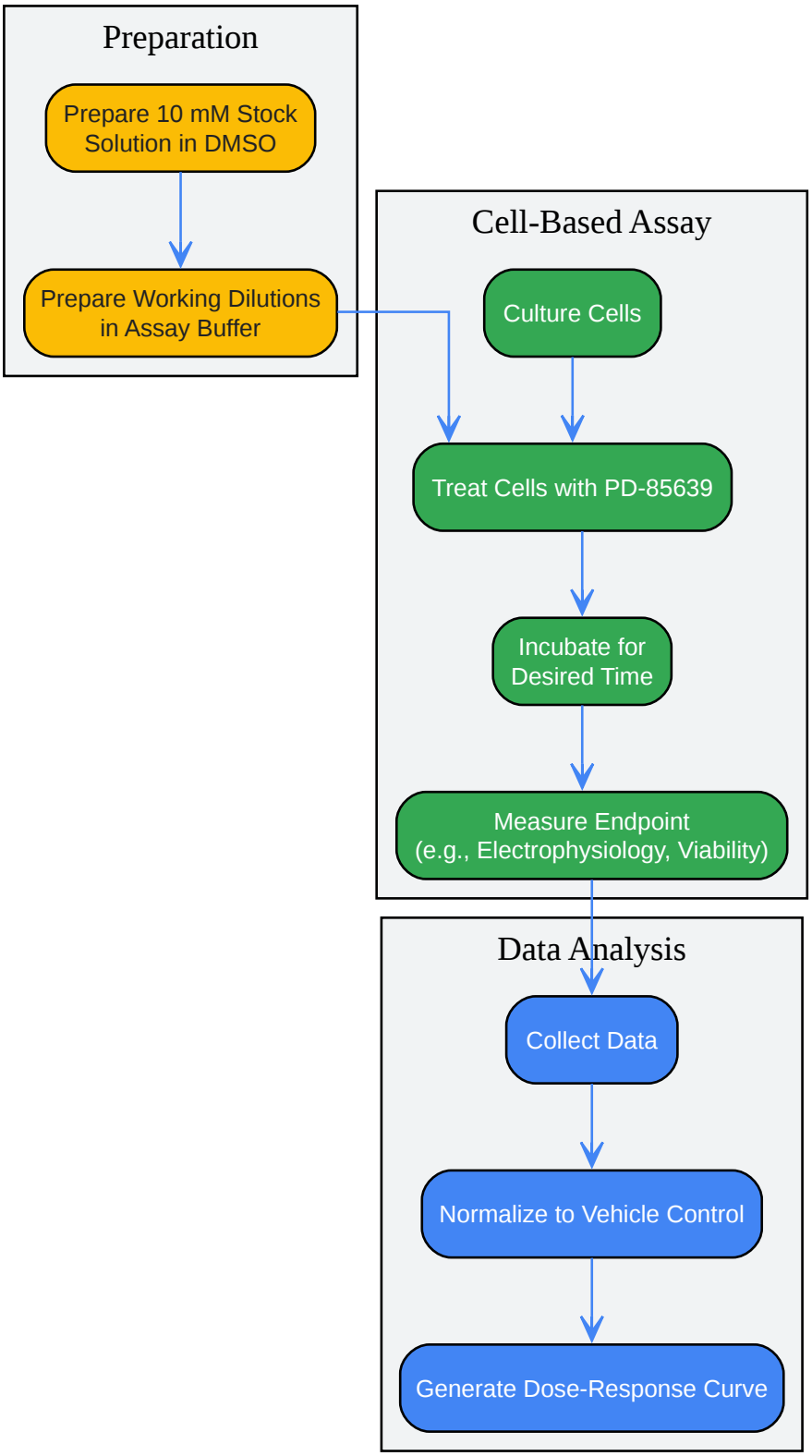

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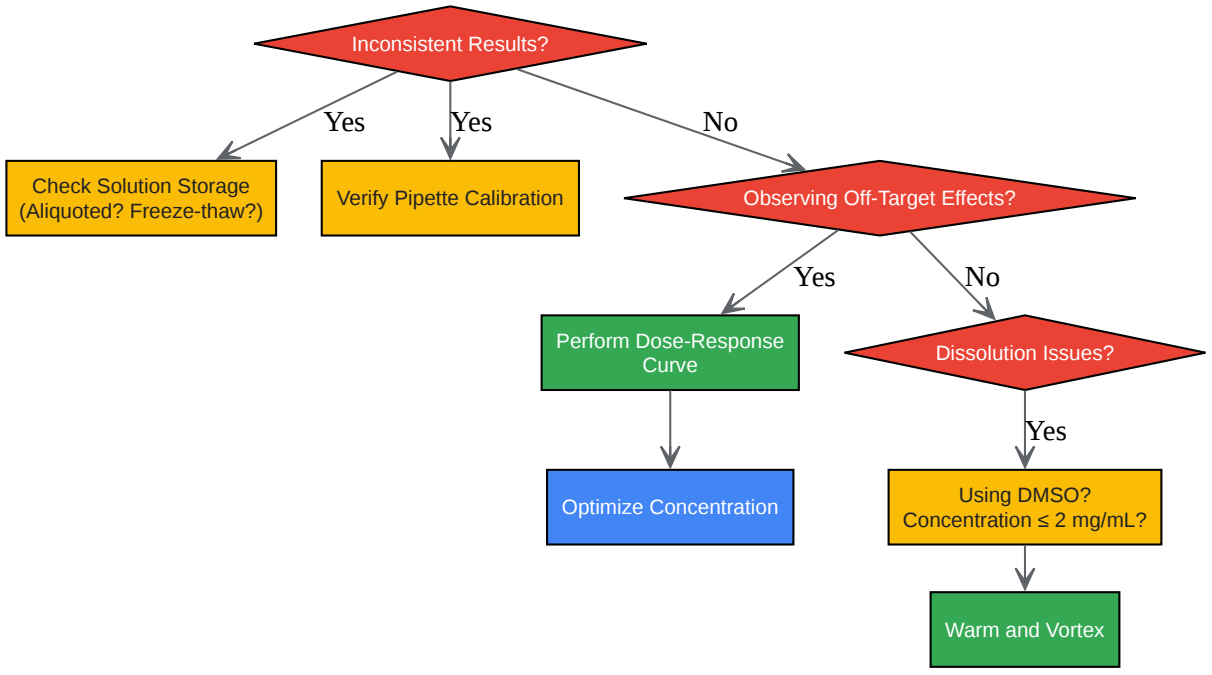
Caption: A typical experimental workflow for evaluating the effects of **PD-85639** in a cell-based assay.

Troubleshooting Logic



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Caption: A logical flow for troubleshooting common issues when working with **PD-85639**.

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